potential off-target effects of SK-216

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Compound of Interest

Compound Name:	*SK-216*
Cat. No.:	*B610859*

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Technical Support Center: SK-216

For Researchers, Scientists, and Drug Development Professionals

This technical support center provides guidance on the potential off-target effects of **SK-216**, a known inhibitor of Plasminogen Activator Inhibitor-1 (PAI-1). While published literature extensively covers the on-target anti-tumor and anti-angiogenic effects of **SK-216**, public data on its broader selectivity and potential off-target activities is limited.[1][2][3][4] This resource offers a framework for researchers to investigate and mitigate potential off-target effects during their experiments.

Frequently Asked Questions (FAQs)

Q1: What is the known mechanism of action for **SK-216**?

A1: **SK-216** is a specific small molecule inhibitor of Plasminogen Activator Inhibator-1 (PAI-1).[1][3] PAI-1 is a serine protease inhibitor that plays a key role in regulating fibrinolysis, cell migration, and angiogenesis.[2] By inhibiting PAI-1, **SK-216** can modulate tumor progression and metastasis.[1][2][3]

Q2: Is there any publicly available data on the off-target effects of **SK-216**?

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A2: Based on a comprehensive review of publicly available scientific literature, there is no specific data on the broad off-target profile of **SK-216**, such as kinase screening panels or safety pharmacology studies. Preclinical studies have focused on its efficacy and on-target mechanism without detailing any observed adverse or off-target effects.[1][2][3][4]

Q3: What are the potential implications of off-target effects in my experiments?

A3: Off-target effects can lead to a variety of confounding results, including unexpected cytotoxicity, altered cell signaling, and misleading in vivo efficacy or toxicity. It is crucial to consider and, where possible, rule out off-target effects to ensure that the observed phenotype is a direct result of PAI-1 inhibition.

Q4: How can I proactively assess the potential for off-target effects with **SK-216** in my experimental system?

A4: A multi-pronged approach is recommended. This can include using multiple, structurally distinct PAI-1 inhibitors to see if they replicate the effects of **SK-216**. Additionally, employing cellular rescue experiments by overexpressing a resistant form of PAI-1 can help confirm on-target engagement. For a broader screen, commercial kinase profiling services can provide insight into potential off-target kinase interactions.

Troubleshooting Guide

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Issue	Potential Cause (Off-Target Related)	Recommended Action
Unexpected Cell Toxicity/Apoptosis	SK-216 may be inhibiting a kinase or other protein essential for cell survival in your specific cell line.	1. Perform a dose-response curve to determine the therapeutic window. 2. Use a structurally unrelated PAI-1 inhibitor to see if the toxicity is recapitulated. 3. Consider a broad-spectrum kinase inhibitor screen to identify potential off-target interactions.
Phenotype Does Not Correlate with PAI-1 Inhibition Levels	The observed effect may be due to an off-target activity of SK-216 that is more potent than its PAI-1 inhibition in your system.	1. Validate PAI-1 inhibition at the concentrations used. 2. Attempt to rescue the phenotype by adding exogenous active PAI-1. 3. Use a secondary assay to confirm the on-target pathway is being modulated as expected.
Inconsistent Results Between Different Cell Lines	Cell lines may have varying expression levels of potential off-target proteins, making some more sensitive to off-target effects of SK-216.	1. Characterize the expression of PAI-1 and potential off-target proteins in your cell lines. 2. Consider using a PAI-1 knockout/knockdown cell line as a control to distinguish on-target from off-target effects.
In Vivo Efficacy Observed, but with Unexpected Side Effects	SK-216 may have off-target activities in vivo that were not apparent in vitro, leading to unforeseen toxicity or physiological changes.	1. Conduct a thorough literature search for known toxicities of compounds with similar chemical scaffolds. 2. Perform preliminary toxicology studies in animal models to assess safety before large-scale efficacy studies.

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Hypothetical Off-Target Profile Data

The following table is a hypothetical representation of data from a kinase selectivity screen. Note: This data is for illustrative purposes only and does not represent actual experimental results for **SK-216**.

Kinase Target	IC50 (nM)	Potential Implication
PAI-1 (On-Target)	15	Expected high potency against the intended target.
Hypothetical Off-Target Kinase 1 (e.g., a Src family kinase)	250	Potential for effects on cell adhesion, proliferation, and migration at higher concentrations.
Hypothetical Off-Target Kinase 2 (e.g., a cell cycle kinase)	>10,000	Unlikely to be a significant off-target at therapeutic concentrations.

Experimental Protocols

1. General Kinase Profiling Assay (Biochemical)

This protocol outlines a general method for assessing the selectivity of an inhibitor against a panel of kinases.

- Objective: To determine the IC50 values of **SK-216** against a broad range of kinases.
- Materials: Recombinant human kinases, corresponding substrates, ATP, **SK-216**, assay buffer, and a detection system (e.g., ADP-Glo™ Kinase Assay).
- Method:
  - Prepare a dilution series of **SK-216**.
  - In a multi-well plate, add the kinase, its specific substrate, and ATP to the assay buffer.

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- Add the diluted **SK-216** to the wells. Include a positive control (no inhibitor) and a negative control (no kinase).
- Incubate the plate at the optimal temperature for the kinase reaction.
- Stop the reaction and measure the kinase activity using a suitable detection reagent that quantifies ADP production.
- Calculate the percent inhibition for each concentration of **SK-216** and determine the IC50 value for each kinase.

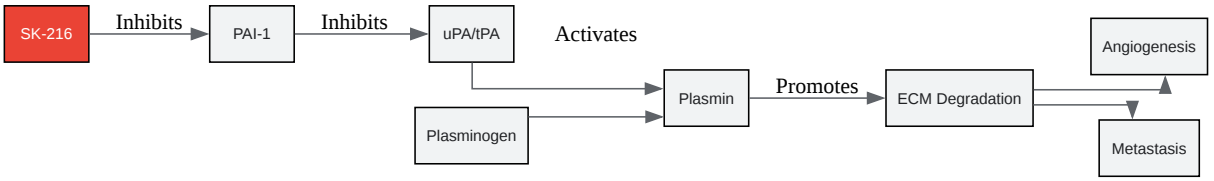
2. Cellular Thermal Shift Assay (CETSA)

This protocol provides a method to verify target engagement in a cellular context.

- Objective: To confirm that **SK-216** binds to PAI-1 within intact cells.
- Materials: Cells expressing PAI-1, **SK-216**, lysis buffer, and equipment for Western blotting.
- Method:
  - Treat cultured cells with **SK-216** or a vehicle control.
  - Harvest the cells and resuspend them in a buffer.
  - Heat the cell suspensions at a range of temperatures.
  - Lyse the cells and separate the soluble fraction (containing unbound, denatured protein) from the insoluble fraction by centrifugation.
  - Analyze the soluble fraction by Western blotting using an antibody against PAI-1.
  - Binding of **SK-216** to PAI-1 is expected to increase its thermal stability, resulting in more soluble PAI-1 at higher temperatures compared to the vehicle control.

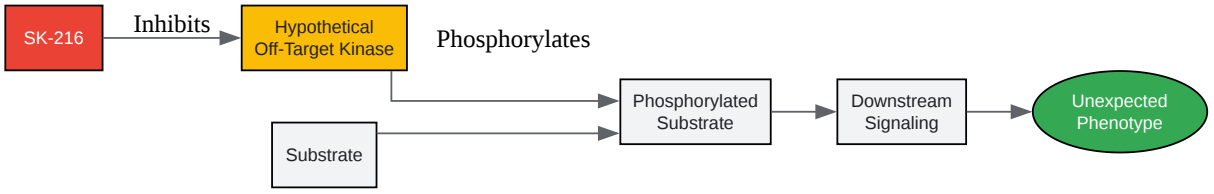
Visualizations

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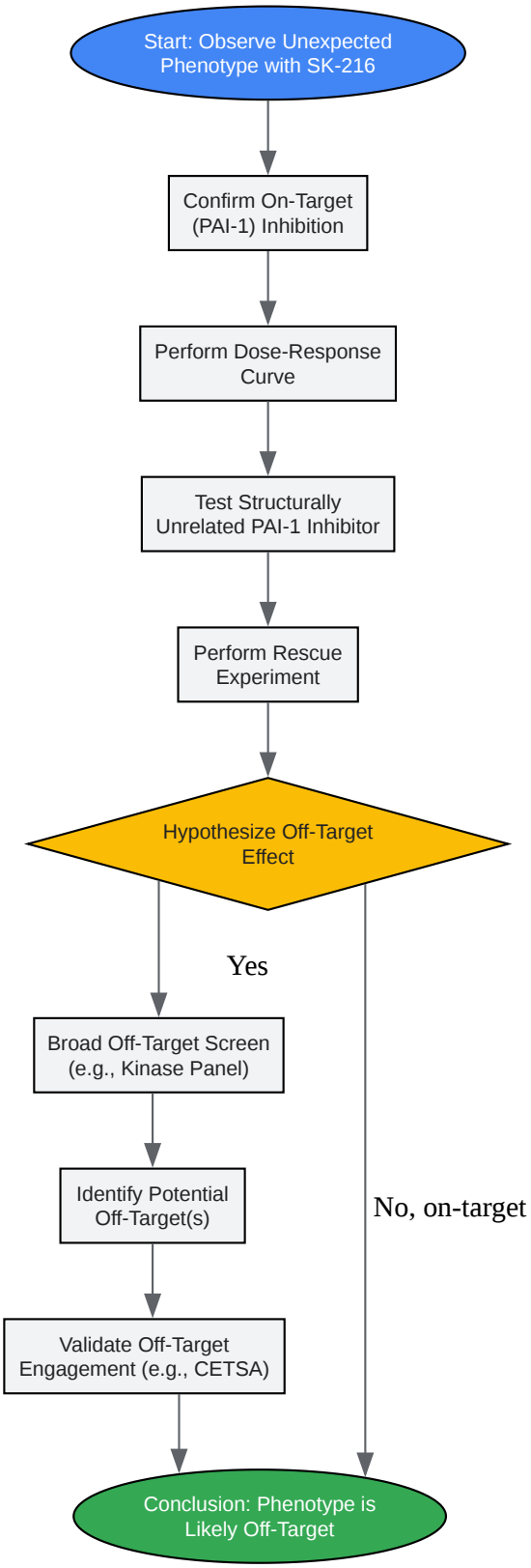
On-Target Signaling Pathway of SK-216.



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Hypothetical Off-Target Signaling Pathway.

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Experimental Workflow for Investigating Off-Target Effects.

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